

A Comparative Analysis of Lithium-9 Decay Data from Major Nuclear Databases

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Compound of Interest

Compound Name: *Lithium-9*
CAS No.: *14809-39-3*
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A comprehensive validation of evaluated nuclear decay data for the exotic nuclide **Lithium-9** (^9Li) reveals a high degree of consistency among major international nuclear databases, with experimental measurements providing robust benchmarks. This guide presents a detailed comparison of ^9Li decay parameters from the most recent versions of ENDF/B-VIII.0, JEFF-3.3, JENDL-5, and CENDL-3.2, alongside a review of the experimental methodologies that underpin these evaluations.

Lithium-9, a neutron-rich isotope with a half-life of approximately 178 milliseconds, predominantly undergoes beta decay.^{[1][2]} A significant fraction of these decays are followed by the emission of one or more neutrons, a process known as beta-delayed neutron emission. This decay characteristic makes ^9Li a nuclide of interest in various fields, including reactor physics, astrophysics, and the study of nuclear structure far from stability. Accurate and reliable decay data are therefore crucial for applications in these domains.

This guide provides a side-by-side comparison of key decay parameters for ^9Li as found in the leading evaluated nuclear data libraries: the United States' Evaluated Nuclear Data File (ENDF/B-VIII.0), the Joint Evaluated Fission and Fusion File (JEFF-3.3) from the OECD Nuclear Energy Agency, the Japanese Evaluated Nuclear Data Library (JENDL-5), and the

Chinese Evaluated Nuclear Data Library (CENDL-3.2). The data is further validated against experimental findings.

Comparison of Evaluated Nuclear Data

The following tables summarize the fundamental decay properties of **Lithium-9** as recorded in the aforementioned nuclear databases.

Table 1: Half-life of **Lithium-9**

Database	Half-life (ms)
ENDF/B-VIII.0	178.2 ± 0.4
JEFF-3.3	178.2 ± 0.4
JENDL-5	178.2 ± 0.4
CENDL-3.2	178.3 ± 0.4
Experimental Average	178.3 ± 0.4 [3]

Table 2: Decay Modes and Branching Ratios of **Lithium-9**

Decay Mode	ENDF/B-VIII.0 (%)	JEFF-3.3 (%)	JENDL-5 (%)	CENDL-3.2 (%)	Experimental (Representative) (%) [4]
β^-	49.2 ± 1.0	49.2 ± 1.0	49.2 ± 1.0	49.5	~50
β^-n	50.8 ± 1.0	50.8 ± 1.0	50.8 ± 1.0	49.5	~50
$\beta^- \alpha$					
$\hookrightarrow$ to $^5\text{He}(\text{g.s.})$	Not explicitly listed	Not explicitly listed	Not explicitly listed	Not explicitly listed	Minor branch

Note: The β^-n decay branch leads to the formation of ^8Be , which is unstable and immediately breaks up into two alpha particles. The $\beta^- \alpha$ decay channel leads to the formation of ^5He , which

is also unstable and decays into a neutron and an alpha particle.

Experimental Protocols

The evaluated data in the nuclear databases are the result of a critical assessment of numerous experimental measurements. The primary experimental techniques for studying the decay of ^9Li are beta and neutron spectroscopy.

Production of Lithium-9

Short-lived isotopes like ^9Li are typically produced via nuclear reactions in particle accelerators. A common method involves the fragmentation of a heavy ion beam, such as a high-energy beam of calcium or beryllium isotopes, on a light target, like beryllium. The resulting fragments are then separated in-flight using a fragment separator, which utilizes magnetic and electric fields to select and identify the ions of interest, in this case, ^9Li . The purified beam of ^9Li ions is then implanted into a detector system for decay studies.

Beta-Delayed Neutron Spectroscopy

The measurement of the energy spectrum of neutrons emitted following beta decay is a key experimental challenge. A typical setup for beta-delayed neutron spectroscopy involves surrounding the ^9Li implantation point with an array of neutron detectors. Time-of-flight (TOF) techniques are commonly employed to determine the neutron energy.

The experimental workflow is as follows:

- A ^9Li ion is implanted into a thin foil or a sensitive position-sensitive detector.
- The subsequent beta decay is detected by a charged-particle detector, which provides the start signal for the TOF measurement.
- A neutron emitted from the daughter nucleus travels a known distance to a neutron detector array.
- The time difference between the beta detection and the neutron detection gives the neutron's time of flight, from which its kinetic energy can be calculated.

Modern neutron detector arrays often consist of plastic scintillators or ^3He -filled proportional counters, which offer high efficiency and good timing resolution.

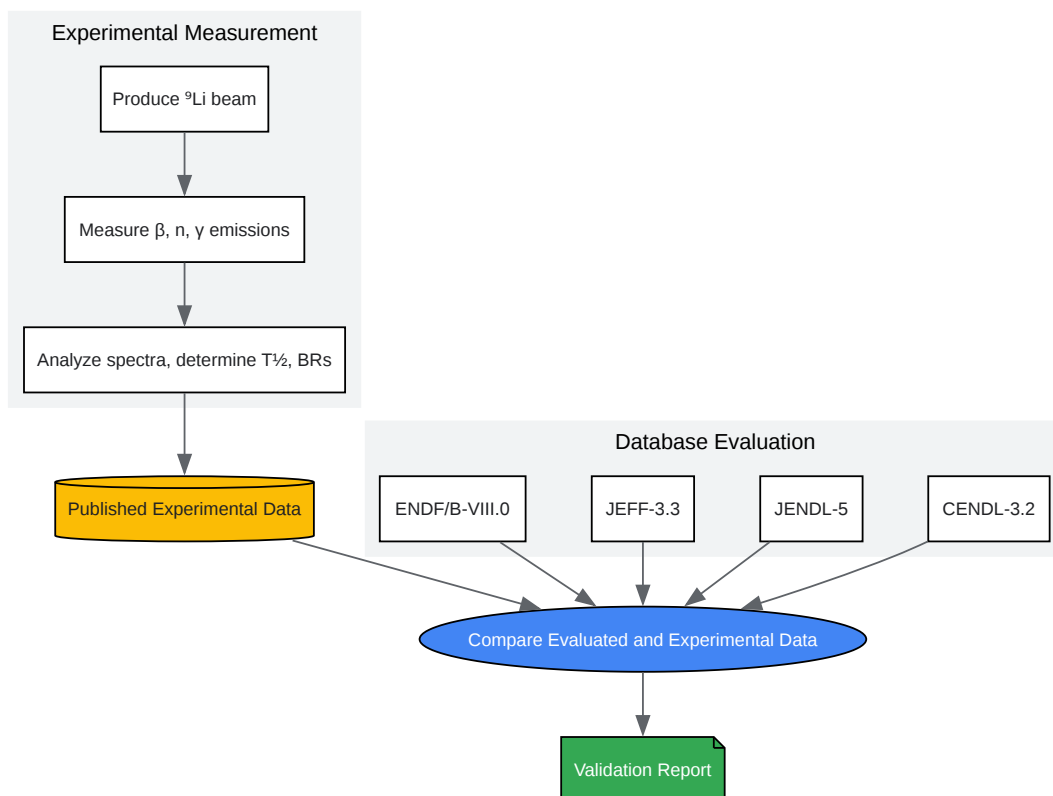
Beta Spectroscopy and Branching Ratio Determination

The beta spectrum of ^9Li is measured using plastic scintillators or semiconductor detectors. By analyzing the energy distribution of the emitted beta particles and their coincidences with subsequent gamma rays or neutrons, the branching ratios to different excited states in the daughter nucleus can be determined. For instance, the beta decay to the ground state of ^9Be is identified by the detection of a beta particle with a specific energy range and no coincident neutron. The beta-delayed neutron channel is identified by a beta-neutron coincidence event.

Data Validation Workflow

The process of validating evaluated nuclear data against experimental results is a continuous effort within the nuclear science community. The logical flow of this process is depicted in the diagram below.

Data Validation Workflow for Lithium-9 Decay

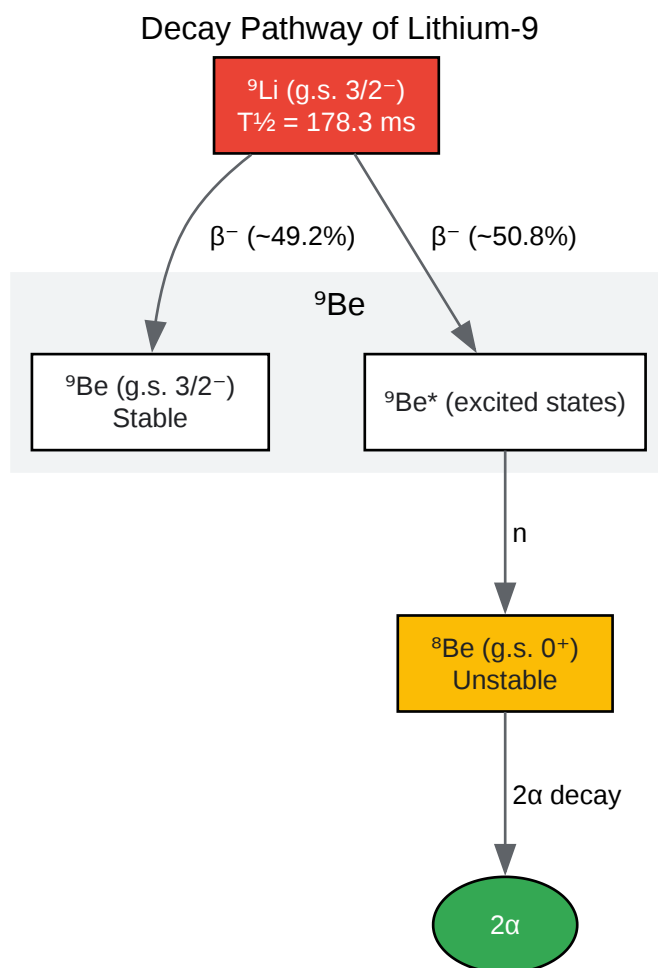


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Caption: Logical workflow for the validation of **Lithium-9** decay data.

Lithium-9 Decay Pathway

The decay of **Lithium-9** proceeds primarily through two main branches, both originating from the $3/2^-$ ground state of ^9Li . The following diagram illustrates these decay pathways.



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Caption: The primary decay pathways of **Lithium-9**.

In conclusion, the evaluated nuclear data for **Lithium-9** decay are in excellent agreement across the major international libraries and are well-supported by a body of experimental evidence. The slight variations in branching ratios highlight the ongoing need for high-precision measurements to further refine these fundamental nuclear parameters. The detailed

experimental protocols and the continuous validation process ensure the reliability of this data for scientific and technological applications.

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